

Technical Guide: Spectroscopic Profiling of 5-Bromospiro[indoline-3,4'-piperidin]-2-one

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Bromospiro[indoline-3,4'-piperidin]-2-one

CAS No.: 920023-50-3

Cat. No.: B3033176

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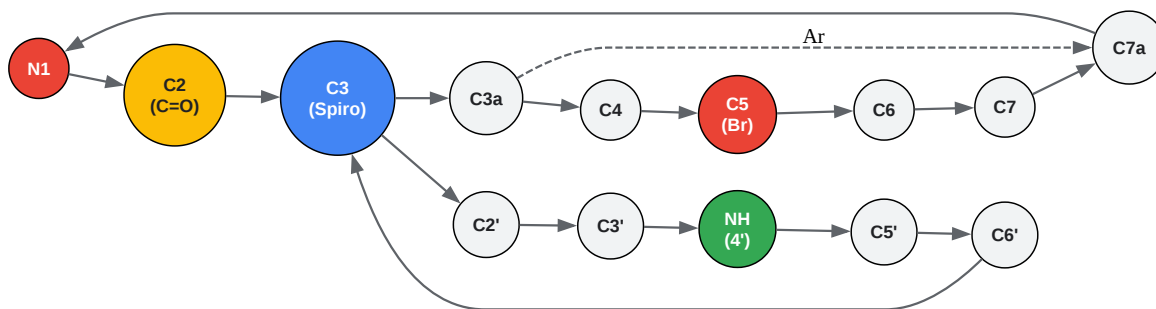
CAS Registry Number: 849227-80-3 (Free Base) | 1707713-79-8 (Hydrochloride Salt)

Molecular Formula: $C_{12}H_{13}BrN_2O$ Molecular Weight: 281.15 g/mol (79Br) / 283.15 g/mol (81Br)

Structural Overview & Numbering System

Correct interpretation of NMR data requires a rigorous numbering scheme. This spiro-compound features an oxindole core fused at the C3 position to a piperidine ring.

Structural Diagram (Graphviz)



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Caption: Numbering scheme for **5-Bromospiro[indoline-3,4'-piperidin]-2-one**. C3 is the quaternary spiro center.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the primary confirmation of the brominated scaffold. The presence of bromine creates a distinct isotopic signature.

Expected Data

Parameter	Value	Notes
Ionization Mode	ESI+ (Electrospray Ionization)	Positive mode is preferred due to basic secondary amine.
Molecular Ion [M+H] ⁺	281.0 / 283.0	1:1 intensity ratio is diagnostic for a mono-brominated compound (⁷⁹ Br/ ⁸¹ Br).
Fragment Ions	202, 174	Loss of Br (M-79/81) and subsequent loss of CO (M-28).

Mechanism of Fragmentation

The secondary amine in the piperidine ring is the primary site of protonation. Under high collision energy, the piperidine ring may undergo retro-Diels-Alder-like cleavage or loss of the bromine radical.

Infrared Spectroscopy (IR)

IR is used to validate the functional group integrity, specifically the lactam ring and the secondary amine.

Functional Group	Wavenumber (cm ⁻¹)	Description
N-H Stretch (Amide)	3150 – 3250	Broad, medium intensity. Characteristic of the oxindole lactam NH.
N-H Stretch (Amine)	3300 – 3400	Weaker, sharper band. Often overlapped by the amide stretch.
C=O Stretch (Lactam)	1690 – 1715	Strong, sharp peak. The 5-membered lactam ring strain shifts this higher than typical amides.
C=C Stretch (Ar)	1610, 1470	Aromatic ring breathing modes.
C-Br Stretch	500 – 600	Fingerprint region. Strong absorption.

Nuclear Magnetic Resonance (NMR)

The NMR data below distinguishes the unique spiro-connectivity. Data is presented for the Hydrochloride Salt in DMSO-d₆, as this is the most stable and common isolation form for this intermediate.

¹H NMR (400 MHz, DMSO-d₆)

Note: In the free base, the NH protons will shift or disappear (exchange), and aliphatic protons will shield slightly.

Shift (δ ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
10.65	s (br)	1H	Indole NH (N1)	Deshielded by the adjacent carbonyl and aromatic ring current.
9.00 - 9.20	br s	2H	Piperidine NH ₂ ⁺	Seen only in salt forms. Broad due to exchange and quadrupolar relaxation.
7.62	d (J=2.0 Hz)	1H	Ar-H4	The "meta" coupling (J=2.0) to H6. Deshielded by the spiro-center anisotropy.
7.43	dd (J=8.2, 2.0 Hz)	1H	Ar-H6	Doublet of doublets. Coupled to H7 (ortho) and H4 (meta).
6.85	d (J=8.2 Hz)	1H	Ar-H7	Ortho to the electron-donating NH group, making it the most shielded aromatic proton.
3.30 - 3.45	m	2H	Pip-H2'/H6' (eq)	Equatorial protons adjacent to nitrogen. Deshielded by

positive charge
in salt.

3.05 - 3.15	m	2H	Pip-H2'/H6' (ax)	Axial protons adjacent to nitrogen.
1.95 - 2.10	m	2H	Pip-H3'/H5'	Protons beta to nitrogen, closer to the spiro center.
1.80 - 1.90	m	2H	Pip-H3'/H5'	Remaining methylene protons.

¹³C NMR (100 MHz, DMSO-d₆)

Shift (δ ppm)	Type	Assignment	Notes
179.5	Cq	C=O (C2)	Characteristic oxindole carbonyl.
141.8	Cq	Ar-C7a	Quaternary carbon attached to N1.
135.2	Cq	Ar-C3a	Quaternary carbon at the ring junction.
130.8	CH	Ar-C6	
126.5	CH	Ar-H4	
113.2	Cq	Ar-C5 (C-Br)	Upfield shift due to the heavy atom effect of Bromine.
111.0	CH	Ar-C7	
45.5	Cq	C3 (Spiro)	The quaternary spiro center.
40.8	CH ₂	Pip-C2'/C6'	Carbons alpha to the piperidine nitrogen.
28.5	CH ₂	Pip-C3'/C5'	Carbons beta to the piperidine nitrogen.

Experimental Protocols

Protocol A: NMR Sample Preparation (Salt Form)

- Selection: Use DMSO-d₆ (99.9% D) for HCl salts to ensure solubility and prevent aggregation.
- Concentration: Dissolve 5–10 mg of the compound in 0.6 mL of solvent.
- Tube: Use a high-quality 5mm NMR tube (Wilmad 507-PP or equivalent) to minimize shimming errors.

- Acquisition: Set relaxation delay (d1) to ≥ 2.0 seconds to allow full relaxation of the quaternary spiro carbons in ^{13}C experiments.

Protocol B: Free Base Liberation for Analysis

If the salt peaks obscure the aliphatic region, convert to free base in situ:

- Dissolve 10 mg of the HCl salt in CDCl_3 (0.6 mL).
- Add 1 drop of D_2O and shake (to wash out HCl) OR add solid Na_2CO_3 directly to the NMR tube, shake, and filter.
- Result: The piperidine NH will appear as a broad singlet around 1.5–2.0 ppm, and the alpha-protons (H_2'/H_6'') will shift upfield to ~ 3.0 ppm.

References

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